

Technical Guide: Synthesis and Characterization of Methyl 2-Methylnorvalinate

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Compound of Interest

Compound Name: Norvaline, 2-methyl-,methyl ester

CAS No.: 777036-35-8

Cat. No.: B12119686

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Executive Summary

Methyl 2-methylnorvalinate (also known as methyl

-methylnorvaline) is a non-proteinogenic

-disubstituted amino acid ester. It serves as a critical building block in peptidomimetics, specifically designed to induce conformational rigidity. The introduction of the

-methyl group at the chiral center restricts rotation around the

(

) and

(

) bonds, typically forcing peptide backbones into helical conformations (e.g.,

-helix) and dramatically increasing resistance to proteolytic degradation.

This guide details the synthesis of methyl 2-methylnorvalinate via Phase-Transfer Catalyzed (PTC) Alkylation, followed by Thionyl Chloride-mediated Esterification. This route is selected for its scalability, operational simplicity, and ability to overcome the steric hindrance inherent to quaternary carbon formation.

Part 1: Chemical Context & Retrosynthetic Analysis

Structural Significance

The target molecule is the methyl ester of 2-amino-2-methylpentanoic acid. Unlike standard norvaline, the

-proton is replaced by a methyl group.

- Formula:

- Key Feature: Quaternary

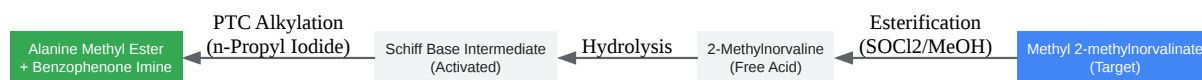
-Carbon.[1]

- Challenge: The steric bulk of the quaternary center makes standard coupling and esterification reactions sluggish.

Retrosynthetic Strategy

To synthesize the target efficiently, we utilize the O'Donnell Schiff Base methodology. This approach masks the amine and activates the

-proton of a simpler amino acid (Alanine) for alkylation.



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Figure 1: Retrosynthetic disconnection showing the pathway from the target ester back to the alanine precursor.

Part 2: Synthesis Protocol

Phase 1: Construction of the Quaternary Center

Objective: Alkylation of Alanine to generate the 2-methylnorvaline skeleton. Method: Phase-Transfer Catalysis (PTC) using the O'Donnell Schiff base substrate.

Reagents:

- Substrate:

-(Diphenylmethylene)alanine methyl ester.
- Electrophile: 1-Iodopropane (n-Propyl Iodide).
- Catalyst: Tetrabutylammonium bromide (TBAB) or O'Donnell's Catalyst (for enantioselectivity).
- Base: 50% KOH (aq) or solid KOH/Carbonate.
- Solvent: Toluene or Dichloromethane (DCM).

Protocol:

- Preparation: Dissolve

-(Diphenylmethylene)alanine methyl ester (1.0 equiv) in Toluene (0.5 M).
- Activation: Add TBAB (0.1 equiv) and 1-Iodopropane (1.2 equiv).
- Initiation: Add 50% aqueous KOH (5.0 equiv) vigorously at

.
- Reaction: Stir vigorously at room temperature. The PTC system shuttles the hydroxide ion to the interface, deprotonating the

-position. The resulting enolate attacks the propyl iodide.

- Monitoring: Monitor by TLC (SiO₂, Hexane/EtOAc). The starting material spot will disappear as the more lipophilic alkylated product forms.
- Workup: Separate phases. Wash organic layer with water and brine. Dry over and concentrate.
- Hydrolysis: Dissolve the crude oil in THF. Add 1N HCl (2.0 equiv) and stir for 2 hours to cleave the benzophenone imine.
 - Result: This yields 2-methylnorvaline hydrochloride.

Phase 2: Esterification of the Sterically Hindered Acid

Objective: Convert the free acid to the methyl ester. Challenge: Standard Fischer esterification is too slow due to the

-methyl steric bulk. Solution: Thionyl Chloride () in Methanol. This generates anhydrous HCl in situ and activates the carboxyl group.

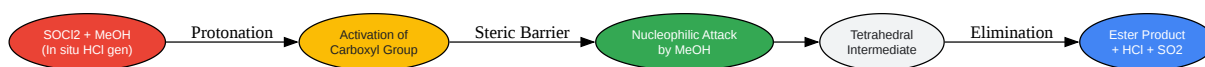
Reagents:

- Substrate: 2-Methylnorvaline (or its HCl salt).
- Reagent: Thionyl Chloride () - Handle with extreme caution.^[2]
- Solvent: Anhydrous Methanol.

Step-by-Step Protocol:

- Setup: Flame-dry a round-bottom flask equipped with a reflux condenser and a drying tube (). Place in an ice-salt bath ().
- Solvent Charge: Add anhydrous Methanol (20 mL per gram of substrate).

- Reagent Addition: Add (3.0 equiv) dropwise via syringe.
 - Caution: Reaction is highly exothermic and releases and gas. Ensure vigorous venting/scrubbing.
- Substrate Addition: After 15 minutes, add the 2-Methylnorvaline solid in one portion.
- Reflux: Remove the ice bath and heat the mixture to reflux () for 12–18 hours. The heat is necessary to drive the reaction against the steric hindrance.
- Isolation:
 - Cool to room temperature.[3][4]
 - Concentrate in vacuo to remove MeOH and excess .
 - Note: Do not use water yet.
 - Re-dissolve residue in minimal dry MeOH and evaporate again (to remove traces of acid).
 - Precipitate the product by adding cold Diethyl Ether to the residue. The Methyl 2-methylnorvalinate hydrochloride will crystallize or form a white solid.



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Figure 2: Mechanism of Thionyl Chloride mediated esterification, highlighting the activation required to overcome steric hindrance.

Part 3: Characterization

Due to the quaternary center, the NMR signals are distinct from standard amino acids. The

-proton signal (usually ~3.5-4.0 ppm) will be absent, serving as the primary confirmation of successful alkylation.

Nuclear Magnetic Resonance (NMR) Data

Solvent:

or

(for HCl salt).

Nucleus	Signal (ppm)	Multiplicity	Integration	Assignment
1H	3.75	Singlet (s)	3H	Ester methoxy ()
1H	1.80 - 1.95	Multiplet (m)	2H	-methylene ()
1H	1.65	Singlet (s)	3H	-Methyl group (Diagnostic)
1H	1.30 - 1.45	Multiplet (m)	2H	-methylene ()
1H	0.92	Triplet (t)	3H	Terminal methyl ()
13C	172.5	Singlet	-	Carbonyl Carbon ()
13C	60.5	Singlet	-	Quaternary -Carbon
13C	53.0	Singlet	-	Methoxy Carbon

Mass Spectrometry (MS)

- Method: ESI-MS (Positive Mode).
- Expected Mass:
 - Molecular Weight (Free Base): ~159.23 g/mol .

- Observed Ion

:160.2 m/z.

Troubleshooting & Purity

- Incomplete Alkylation: If a signal appears at ~3.5-4.0 ppm in NMR, mono-alkylation was incomplete, or starting material remains.
- Hydrolysis: If the ester methoxy singlet (3.75 ppm) is weak or absent, water entered the esterification step. Ensure is fresh and MeOH is anhydrous.

Part 4: Handling and Stability Storage

- Form: The hydrochloride salt is a stable, white hygroscopic solid. The free base is an oil and is prone to slow cyclization (diketopiperazine formation) or hydrolysis.
- Condition: Store the HCl salt at under argon/nitrogen with a desiccant.

Safety (Critical)

- Thionyl Chloride: Reacts violently with water to release HCl and . Use only in a fume hood.
- Alkyl Iodides: Potential alkylating agents (carcinogens). Double-glove and handle in a hood.

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